

# acetamidoxime synthetic utility comparison other amidoximes

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## Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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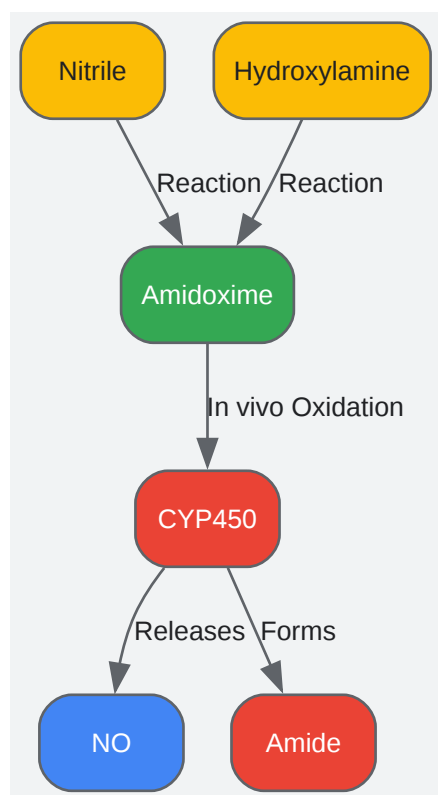
## Acetamidoxime: Properties and Synthesis

The following table summarizes the key identifiers and physical properties of **acetamidoxime**, which is the simplest alkyl-substituted amidoxime [1] [2].

Property	Description / Value
CAS RN	22059-22-9 [1]
Molecular Formula	$C_2H_6N_2O$ [1]
Molecular Weight	74.08 g/mol [1]
Physical State	White to almost white powder to crystal [1]
Melting Point	138 °C [1]
Purity	>97.0% (GC) [1]
Solubility	Soluble in methanol [1]

**Synthetic Protocol for Amidoximes** The most common and general method for synthesizing amidoximes, including **acetamidoxime**, is the reaction of a nitrile with hydroxylamine [2]. While a specific procedure for **acetamidoxime** was not detailed in the results, the general workflow is consistent.

The diagram below illustrates this standard synthetic pathway and the primary biological mechanism that makes amidoximes therapeutically interesting: their ability to release **Nitric Oxide (NO)**, a key signaling molecule in the cardiovascular system [2].



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*Diagram 1: General synthesis of amidoximes from nitriles and their subsequent bioactivation to release Nitric Oxide (NO).*

## Biological Utility and Broader Applications

Amidoximes are a versatile class of compounds with several promising biological activities. The table below outlines their key roles and provides experimental context.

Utility/Activity	Experimental Evidence & Context
<b>Nitric Oxide (NO) Donation</b>	Oxidation catalyzed by enzymes like Cytochrome P450 (CYP450) releases NO, leading to vasodilation and blood pressure reduction [2].
<b>Antibacterial Agents</b>	Newly synthesized amidoximes and derivatives show activity against pathogenic <i>E. coli</i> strains, potentially as substitutes for common antibiotics [3].
<b>Versatile Synthetic Intermediates</b>	Used as building blocks for heterocyclic compounds; acetamidoxime is cited as a useful reagent for constructing these complex structures [1].
<b>Prodrugs for Amidines</b>	Can be reduced <i>in vivo</i> by enzymes (amidoxime reducing component) to amidines, which possess antimicrobial and antiprotozoal activities [2] [3].

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## References

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2. Amidoximes and Oximes: Synthesis, Structure, and Their ... [pmc.ncbi.nlm.nih.gov]
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